

Unveiling the Structure of Aplithianine A: A Technical Guide

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Compound of Interest

Compound Name: *Aplithianine A*

Cat. No.: *B12380252*

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Abstract

Aplithianine A, a novel alkaloid isolated from the marine tunicate *Aplidium* sp., has emerged as a potent inhibitor of serine/threonine kinases.[1] Its unique chemical architecture, featuring an unfused, unoxidized dihydro-1,4-thiazine moiety, presents a compelling scaffold for the development of targeted therapeutics.[1] This technical guide provides a comprehensive overview of the structure elucidation of **Aplithianine A**, presenting its detailed NMR spectroscopic data, experimental protocols for its isolation and synthesis, and a visualization of its mechanism of action.

Structure Elucidation and Spectroscopic Data

The structure of **Aplithianine A** was determined through a meticulous analysis of its spectroscopic and spectrometric data.[1] High-resolution electrospray ionization mass spectrometry (HRESIMS) established the molecular formula as $C_{13}H_{13}N_7S$. [1]

NMR Spectroscopic Data

Initial NMR experiments in $DMSO-d_6$ resulted in broad and weak signals. However, switching the solvent to $methanol-d_4$ provided clear and unambiguous data for structure elucidation. The complete 1H and ^{13}C NMR data are summarized in the tables below.

Table 1: 1H NMR Data of **Aplithianine A** (600 MHz, CD_3OD)

Position	δ H (ppm)	Multiplicity	J (Hz)
2	8.16	s	5.4
8	8.23	s	
2'	3.19	t	
3'	4.61	t	5.4
5'	6.80	s	
2''	7.69	s	
4''	8.99	s	
N-CH ₃	4.02	s	

Table 2: ¹³C NMR Data of **Aplithianine A** (150 MHz, CD₃OD)

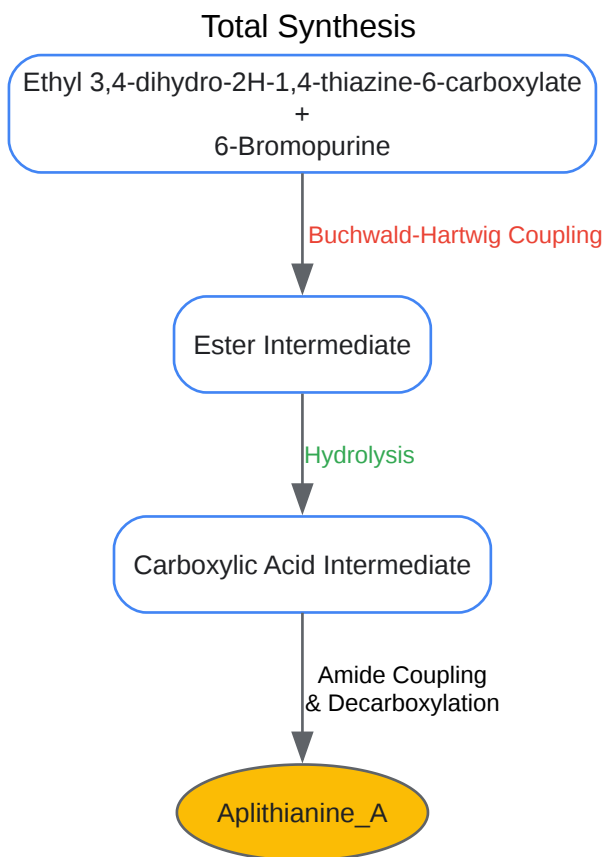
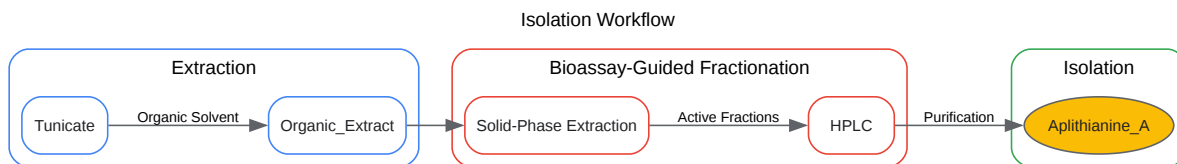
Position	δC (ppm)
2	153.4
4	157.0
5	119.9
6	151.8
8	143.2
2'	26.6
3'	42.8
5'	128.7
6'	120.3
2''	137.9
4''	120.9
5''	134.1
N-CH ₃	35.1

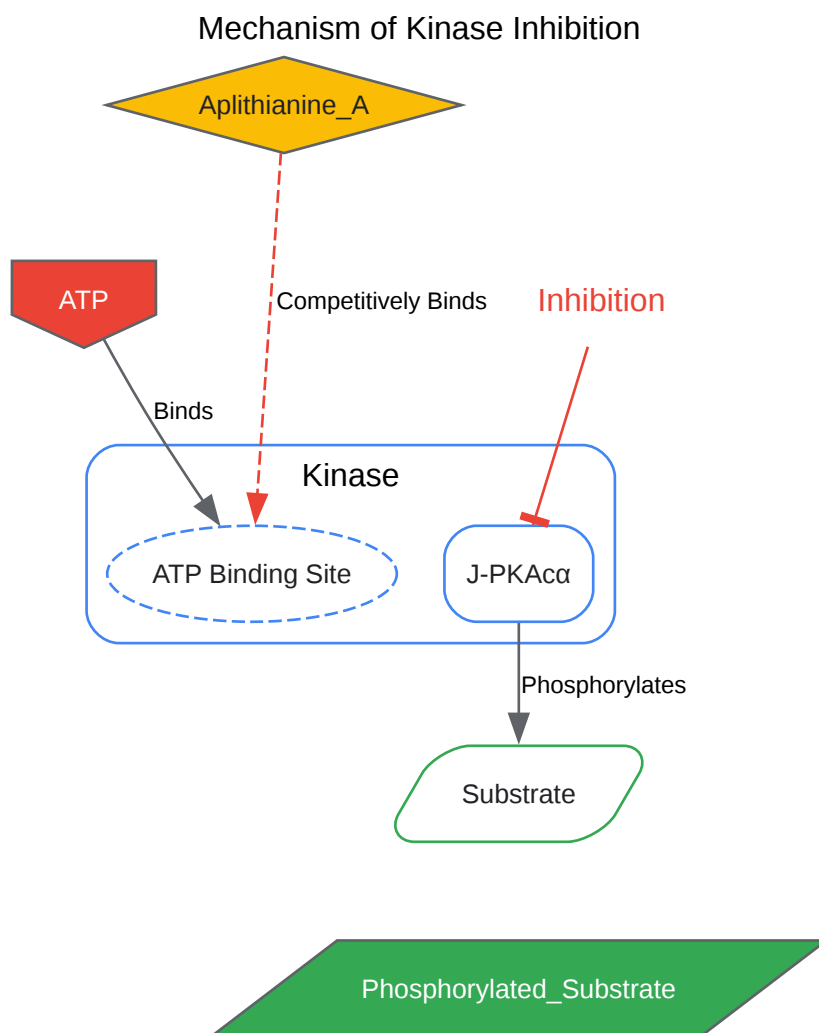
Experimental Protocols

Isolation of Aplithianine A

Aplithianine A was isolated from the organic solvent extract of the marine tunicate Aplidium sp. through a bioassay-guided fractionation procedure.

Workflow for the Isolation of **Aplithianine A**





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References

- 1. Discovery and Synthesis of a Naturally Derived Protein Kinase Inhibitor that Selectively Inhibits Distinct Classes of Serine/Threonine Kinases - PMC [pmc.ncbi.nlm.nih.gov]
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